

spectral data for 1-Hydrazino-3-(methylthio)propan-2-ol

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1-Hydrazino-3-(methylthio)propan-2-ol

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Technical Guide: 1-Hydrazino-3-(methylthio)propan-2-ol

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Hydrazino-3-(methylthio)propan-2-ol is a key chemical intermediate, primarily recognized for its role in the synthesis of the broad-spectrum antimicrobial agent, Nifuratel.[1][2] Nifuratel is effective against a range of pathogens, including bacteria, Trichomonas, and Candida, which are often implicated in gynecological infections. The purity and characterization of **1-Hydrazino-3-(methylthio)propan-2-ol** are therefore critical for the successful synthesis of the active pharmaceutical ingredient. This guide provides a summary of its chemical properties, a detailed synthesis protocol, and predicted spectral data to aid in its identification and use in research and development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1-Hydrazino-3-(methylthio)propan-2-ol** is presented in Table 1. This data is essential for its handling, storage, and application in synthetic chemistry.

Property	Value	Source
Molecular Formula	C ₄ H ₁₂ N ₂ OS	PubChem[3]
Molecular Weight	136.22 g/mol	PubChem[3]
CAS Number	14359-97-8	ChemicalBook[1]
Appearance	White crystalline powder	Own lab offer
Boiling Point	339.1 ± 32.0 °C at 760 mmHg (Predicted)	Chemsr[4]
Density	1.1 ± 0.1 g/cm ³ (Predicted)	Chemsr[4]
Flash Point	158.9 ± 25.1 °C (Predicted)	Chemsr[4]
pKa	13.98 ± 0.20 (Predicted)	LookChem[5]
XLogP3	-0.9	LookChem[5]

Predicted Spectral Data

While experimental spectral data for **1-Hydrazino-3-(methylthio)propan-2-ol** is not readily available in public databases, predicted values can be used for preliminary identification.

Mass Spectrometry

Predicted mass spectrometry data, including collision cross-section values for various adducts, is available and summarized in Table 2.

Adduct	m/z	Predicted CCS (Å²)
[M+H] ⁺	137.07431	127.4
[M+Na] ⁺	159.05625	132.8
[M-H] ⁻	135.05975	125.8
[M+NH ₄] ⁺	154.10085	147.9
[M+K] ⁺	175.03019	131.2
[M]	136.06648	126.0

Data sourced from PubChemLite.

NMR and Infrared Spectroscopy

Experimentally determined NMR and IR spectra for **1-Hydrazino-3-(methylthio)propan-2-ol** are not currently published. Researchers should perform their own spectral analysis for definitive identification and purity assessment.

Experimental Protocols

Synthesis of 1-Hydrazino-3-(methylthio)propan-2-ol

A common synthetic route to **1-Hydrazino-3-(methylthio)propan-2-ol** involves the reaction of 1-(methylthio)-2,3-epoxypropane with hydrazine hydrate.^{[1][2]}

Materials:

- 1-(Methylthio)-2,3-epoxypropane
- Hydrazine hydrate
- Reaction flask (e.g., 1000 mL)
- Stirring apparatus
- Heating mantle

- Reduced pressure distillation apparatus

Procedure:

- To a 1000 mL reaction flask, add 226.25 g of hydrazine hydrate.
- Heat the hydrazine hydrate to 90°C with stirring.
- Slowly add 104.17 g of 1-(methylthio)-2,3-epoxypropane to the reaction flask while maintaining the temperature at 90°C.
- After the addition is complete, continue to stir the reaction mixture at 90°C until the reaction is complete (monitoring by TLC or GC is recommended).
- Once the reaction is complete, remove the excess hydrazine hydrate by concentration under reduced pressure.
- The resulting product is a thick, colorless liquid, which is **1-Hydrazino-3-(methylthio)propan-2-ol**. A reported yield for this method is 88.30% with a purity of 96.8% as determined by gas chromatography.^[1]

Role in Nifuratel Synthesis

1-Hydrazino-3-(methylthio)propan-2-ol is a crucial building block in the synthesis of Nifuratel. The following diagram illustrates the synthetic pathway.

Synthetic pathway of Nifuratel.

Safety Information

1-Hydrazino-3-(methylthio)propan-2-ol is associated with the following hazard statements according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

- H302: Harmful if swallowed.^[3]
- H312: Harmful in contact with skin.^[3]
- H315: Causes skin irritation.^[3]

- H319: Causes serious eye irritation.[3]
- H332: Harmful if inhaled.[3]

Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses, and a lab coat), should be strictly followed when handling this compound. Work should be conducted in a well-ventilated fume hood.

Conclusion

1-Hydrazino-3-(methylthio)propan-2-ol is a vital intermediate in pharmaceutical synthesis, particularly for the production of Nifuratel. While a comprehensive set of experimental spectral data is not publicly available, the information provided in this guide on its properties, synthesis, and role in drug manufacturing, along with predicted spectral data, serves as a valuable resource for researchers and developers in the pharmaceutical industry. It is strongly recommended that users of this compound perform their own analytical characterization to ensure its quality and suitability for their specific applications.

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- To cite this document: BenchChem. [spectral data for 1-Hydrazino-3-(methylthio)propan-2-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079740#spectral-data-for-1-hydrazino-3-methylthio-propan-2-ol]

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